

# Essential Safety and Handling Protocols for Ica 105665

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## Compound of Interest

Compound Name: Ica 105665

Cat. No.: B15587546

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This guide provides essential safety and logistical information for handling **Ica 105665** (also known as PF-04895162), a potent neuronal Kv7.2/7.3 and Kv7.3/7.5 potassium channel opener. Given that a comprehensive Safety Data Sheet (SDS) is not readily available, these recommendations are based on general best practices for handling research-grade chemical compounds with unknown long-term toxicological properties.

## Hazard Assessment and Toxicology Summary

**Ica 105665** is an orally active compound with known effects on the nervous system. The primary hazards are associated with its pharmacological activity and potential for adverse neurological effects.

| Metric                              | Value                                 | Species           | Notes  |
|-------------------------------------|---------------------------------------|-------------------|--|
| IC50 (BSEP transport inhibition)    | 311 $\mu$ M                           | In vitro          | Inhibition of liver bile salt export protein.[1] |
| IC50 (Cytotoxicity, THLE cells)     | ~192 $\mu$ M                          | In vitro (72 hrs) | [1]  |
| IC50 (Cytotoxicity, HepG2 cells)    | ~130 $\mu$ M                          | In vitro (72 hrs) | [1]  |
| AC50 (Cell loss, human hepatocytes) | >125 $\mu$ M                          | In vitro (48 hrs) | [1]  |
| Observed Adverse Events             | Dizziness, somnolence, ataxia, tremor | Human             | Most common treatment-emergent adverse events.   |
| Serious Adverse Event               | Brief generalized seizure             | Human             | Observed in one patient at a 600 mg dose.[2]     |

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Ica 105665** to ensure appropriate safety measures are in place. The following PPE is recommended as a minimum standard:

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing, such as when preparing solutions or handling larger quantities.[1][3]
- **Skin and Body Protection:** A standard laboratory coat should be worn at all times.[1][4][2] For procedures with a higher risk of contamination, a chemically resistant gown is recommended.
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[1][3] If prolonged contact is anticipated or when handling concentrated solutions, consider double-gloving or using gloves with higher chemical resistance. Always inspect

gloves for tears or punctures before use and change them immediately if they become contaminated.

- Respiratory Protection: While not generally required for handling small quantities in a well-ventilated area, a respirator may be necessary if there is a risk of generating aerosols or dusts. The appropriate type of respirator will depend on the specific procedure and the outcome of the risk assessment.<sup>[4]</sup>

## Operational Plan for Handling

### Engineering Controls:

- Handle **Ica 105665** in a well-ventilated laboratory.
- For procedures that may generate dust or aerosols, such as weighing the solid compound or preparing concentrated stock solutions, use a chemical fume hood.

### Work Practices:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Minimize the creation of dust and aerosols.

### Storage:

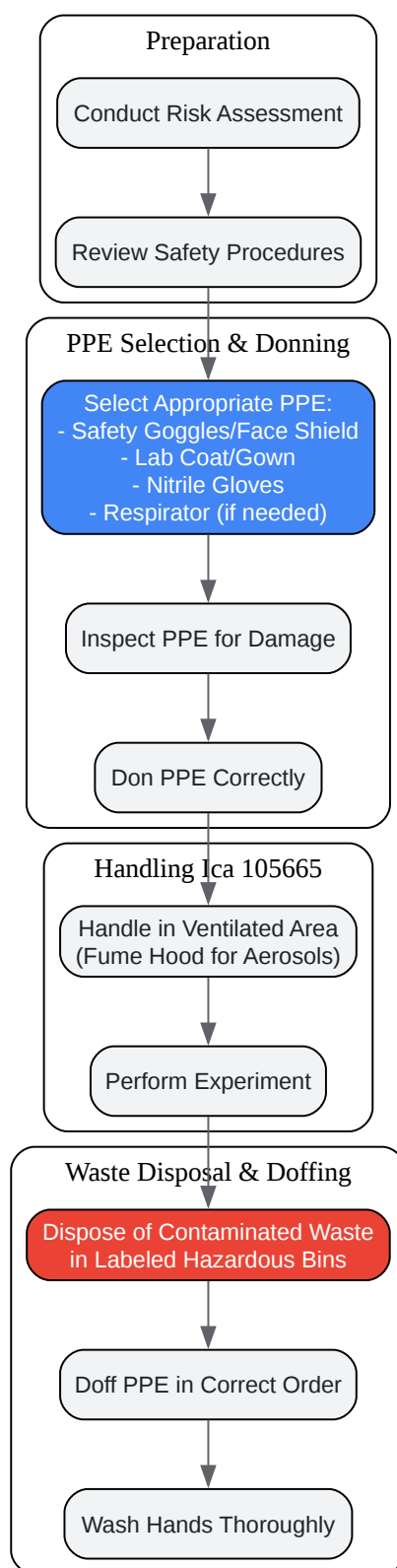
- Store **Ica 105665** in a tightly sealed, clearly labeled container.
- For long-term storage, refrigeration or freezing is recommended.
- Stock solutions should be stored in tightly sealed vials at -20°C and are generally usable for up to one month.

## Disposal Plan

All waste materials contaminated with **Ica 105665** should be treated as hazardous chemical waste.

- Solid Waste: Contaminated PPE (gloves, gowns), disposable labware, and any spilled solid material should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, clearly labeled hazardous waste container. Do not pour chemical waste down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Experimental Workflow for Safe Handling



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Caption: Workflow for PPE selection and safe handling of **Ica 105665**.

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